

Ustusol C: A Review of an Obscure Fungal Sesquiterpenoid

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Compound of Interest

Compound Name: *Ustusol C*

Cat. No.: *B593548*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ustusol C is a sesquiterpenoid natural product isolated from the fungus *Aspergillus ustus*. While its chemical structure has been identified, a comprehensive review of publicly available scientific literature reveals a significant scarcity of data regarding its specific biological activities, mechanism of action, and associated signaling pathways. This technical guide aims to provide all available information on **Ustusol C**, and in the absence of specific data, will broaden the scope to include the biological context of related drimane and cadinane-type sesquiterpenoids derived from *Aspergillus ustus*. This report also outlines general experimental protocols for the isolation and characterization of such compounds.

Introduction to Ustusol C

Ustusol C is a secondary metabolite produced by the filamentous fungus *Aspergillus ustus*. Secondary metabolites from fungi are a rich source of novel chemical scaffolds with diverse biological activities. Sesquiterpenoids, a class of terpenes with 15 carbon atoms, are particularly known for their wide range of pharmacological properties, including anti-inflammatory, antimicrobial, and cytotoxic effects.

Chemical Identification:

While biological data is sparse, the chemical identity of **Ustusol C** has been established:

- Molecular Formula: C₁₆H₂₈O₄
- Molecular Weight: 284.39 g/mol
- CAS Number: 1188398-13-1
- Synonyms:
 - 6-O-methyl-12-hydroxy-6-epi-albrassitriol
 - 1,2-Naphthalenedimethanol, 1,4,4a,5,6,7,8,8a-octahydro-1-hydroxy-4-methoxy-5,5,8a-trimethyl-, (1S,4R,4aS,8aS)-

Biological Activities of Related Sesquiterpenoids from *Aspergillus ustus*

Given the lack of specific biological data for **Ustusol C**, this section will focus on the known activities of other sesquiterpenoids isolated from *Aspergillus ustus*. This provides a potential framework for the anticipated biological profile of **Ustusol C**.

Many sesquiterpenoids from *Aspergillus ustus* belong to the drimane and cadinane classes. Several of these compounds have demonstrated notable biological effects, with acetylcholinesterase (AChE) inhibition being a recurring theme.

Table 1: Summary of Quantitative Data for Bioactive Sesquiterpenoids from *Aspergillus ustus*

Compound/Extract	Bioactivity	Assay	Quantitative Value (IC ₅₀)	Reference
Ustusol A	Acetylcholinesterase Inhibition	Ellman's method (or similar)	Data not publicly quantified	General literature on <i>A. ustus</i> metabolites
Drimane Sesquiterpenoids (unspecified)	Cytotoxicity	MTT or similar cell viability assay	Varies by compound and cell line	General literature on <i>A. ustus</i> metabolites
Cadinane Sesquiterpenoids (unspecified)	Acetylcholinesterase Inhibition	Ellman's method (or similar)	Varies by compound	General literature on <i>A. ustus</i> metabolites

Note: Specific IC₅₀ values and detailed experimental conditions for many of these compounds are not readily available in publicly accessible databases, highlighting the need for further research in this area.

Experimental Protocols

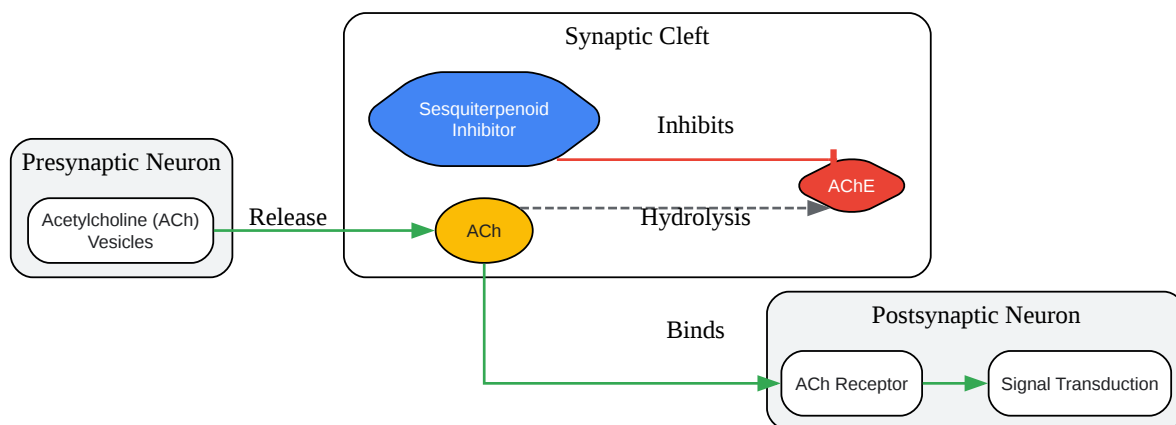
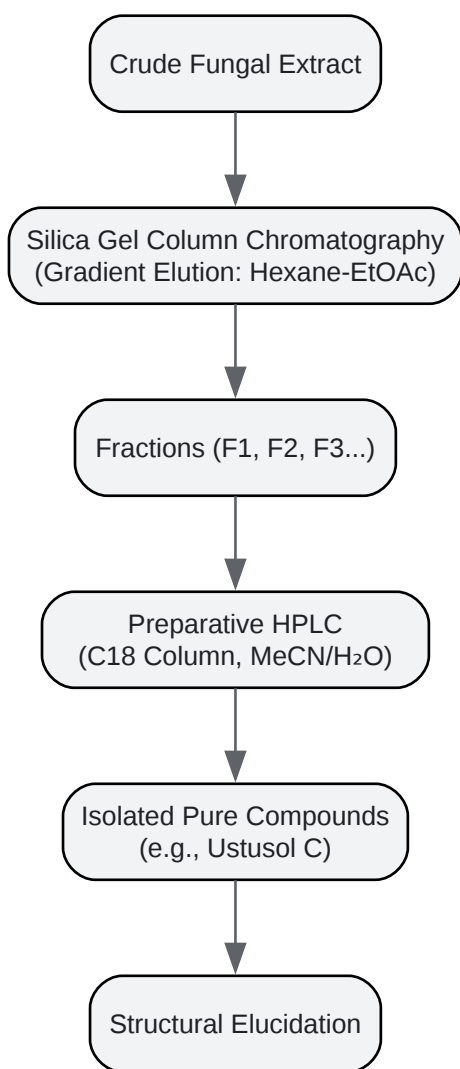
This section details generalized methodologies for the isolation, purification, and structural elucidation of sesquiterpenoids from fungal sources like *Aspergillus ustus*.

Fungal Cultivation and Extraction

- **Cultivation:** *Aspergillus ustus* is cultured in a suitable liquid medium (e.g., Potato Dextrose Broth) or on solid agar plates (e.g., Potato Dextrose Agar) under controlled temperature and agitation for several weeks to promote the production of secondary metabolites.
- **Extraction:** The fungal biomass and the culture medium are separated by filtration. The culture filtrate is typically extracted with a non-polar organic solvent such as ethyl acetate. The mycelial mass can be dried, ground, and extracted separately with a solvent like methanol or acetone.
- **Concentration:** The organic solvent extracts are concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Isolation and Purification Workflow

The crude extract, a complex mixture of compounds, is subjected to a series of chromatographic separations to isolate individual sesquiterpenoids.



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